

(25RS)-26-Hydroxycholesterol-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (25RS)-26-Hydroxycholesterol-d4

Cat. No.: B12407602

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(25RS)-26-Hydroxycholesterol-d4 is a deuterated form of 26-hydroxycholesterol, an important oxysterol involved in cholesterol homeostasis and bile acid synthesis. Its primary application in research is as a highly reliable internal standard for the accurate quantification of endogenous 26-hydroxycholesterol and other related oxysterols in biological matrices using mass spectrometry. This technical guide provides an in-depth overview of its chemical structure, properties, synthesis, and applications for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

(25RS)-26-Hydroxycholesterol-d4 is a synthetic cholesterol derivative where four hydrogen atoms have been replaced by deuterium. This isotopic labeling provides a distinct mass difference from its endogenous counterpart, allowing for its use as an internal standard in mass spectrometry-based analytical methods.

Table 1: Chemical and Physical Properties of **(25RS)-26-Hydroxycholesterol-d4**

Property	Value	Source
Chemical Name	(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-[(2R)-5,5,7,7-tetradeuterio-7-hydroxy-6-methylheptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-ol	[1]
Molecular Formula	C ₂₇ D ₄ H ₄₂ O ₂	[2]
Molecular Weight	406.68 g/mol	[3][4]
CAS Number	Not available for the deuterated form. The unlabeled form is 13095-61-9.	[3][5]
Appearance	Crystalline solid	[6]
Solubility	Soluble in organic solvents such as ethanol and dimethylformamide (DMF). Sparingly soluble in aqueous buffers.	[6]
Storage Conditions	Store refrigerated at -20°C.	[3][5]
Stability	Stable under recommended storage conditions. Should be re-analyzed for chemical purity after three years.	[3][5]
Isotopic Purity	Typically ≥98 atom % D	[3]

Synthesis

The synthesis of **(25RS)-26-Hydroxycholesterol-d4** is not extensively detailed in a single source but can be inferred from the established synthesis of its unlabeled counterpart and general methods for deuterium labeling of steroids. A common starting material for the synthesis of 26-hydroxycholesterol is diosgenin.[7][8][9] The introduction of deuterium can be

achieved during the synthesis process, for instance, through a modified Clemmensen reduction, which allows for the incorporation of deuterium into the side chain.^[10]

Representative Synthetic Workflow



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Caption: General synthetic workflow for **(25RS)-26-Hydroxycholesterol-d4**.

Experimental Protocols

General Protocol for Quantification of 26-Hydroxycholesterol using **(25RS)-26-Hydroxycholesterol-d4** as an Internal Standard by LC-MS/MS

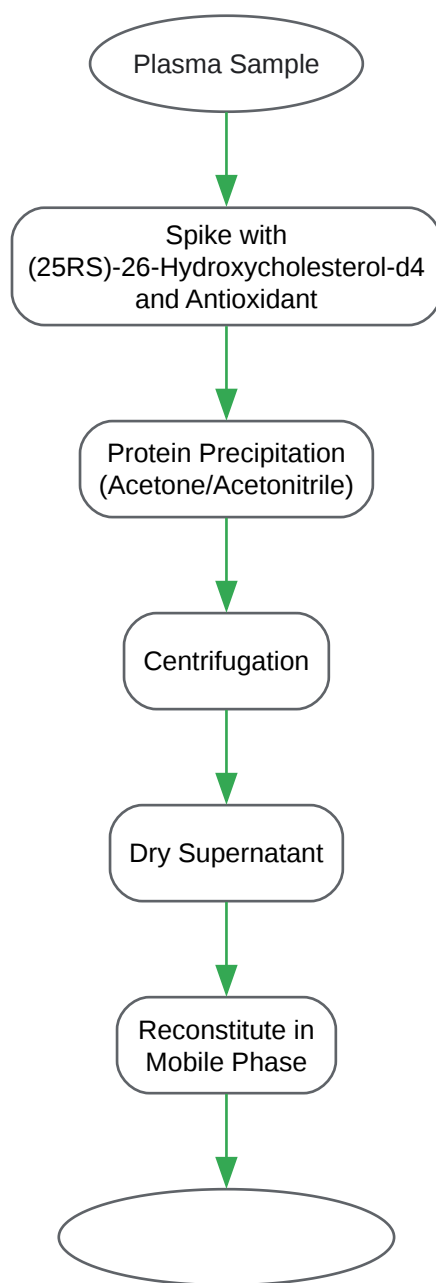
This protocol provides a general framework for the analysis of 26-hydroxycholesterol in plasma. Optimization will be required for specific instrumentation and matrices.

1. Sample Preparation:

- Materials:
 - Plasma samples
 - **(25RS)-26-Hydroxycholesterol-d4** internal standard solution (in ethanol)
 - Antioxidant solution (e.g., butylated hydroxytoluene (BHT) in ethanol)
 - Ice-cold acetone or acetonitrile for protein precipitation
 - Solvents for solid-phase extraction (SPE) if required (e.g., hexane, ethyl acetate)
- Procedure:

- To a 1.5 mL microcentrifuge tube, add 100 μ L of plasma.
- Add 10 μ L of the antioxidant solution to prevent auto-oxidation of cholesterol and its metabolites.
- Spike the sample with a known amount of **(25RS)-26-Hydroxycholesterol-d4** internal standard solution.
- Add 500 μ L of ice-cold acetone or acetonitrile to precipitate proteins. Vortex vigorously.
- Incubate at -20°C for 20 minutes to enhance protein precipitation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube.
- Dry the supernatant under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100 μ L of the initial mobile phase for LC-MS/MS analysis.

Experimental Workflow for Sample Preparation



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Caption: Workflow for plasma sample preparation for oxysterol analysis.

2. LC-MS/MS Parameters:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is commonly used.

- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile/Methanol (1:1, v/v) with 0.1% formic acid.
- Gradient: A suitable gradient from a lower to a higher percentage of mobile phase B to elute the analytes.
- Flow Rate: Typically 0.3-0.5 mL/min.
- Column Temperature: 40°C.
- Mass Spectrometry (MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: These need to be optimized for the specific instrument. Representative transitions are:
 - 26-Hydroxycholesterol (unlabeled): Precursor ion $[M+H-H_2O]^+$ → Product ion
 - **(25RS)-26-Hydroxycholesterol-d4**: Precursor ion $[M+H-H_2O]^+$ → Product ion (with a +4 Da shift from the unlabeled precursor).

Table 2: Representative MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
26-Hydroxycholesterol	385.3	(Instrument dependent)
(25RS)-26-Hydroxycholesterol-d4	389.3	(Instrument dependent)

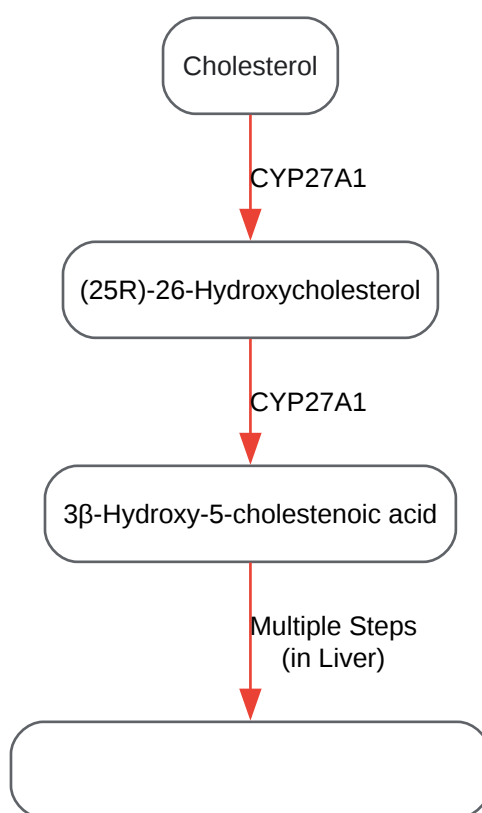
Signaling and Metabolic Pathways

(25RS)-26-Hydroxycholesterol-d4 itself is not biologically active in the same way as its endogenous counterpart. However, understanding the pathways of unlabeled 26-

hydroxycholesterol is crucial for interpreting the results of quantitative studies using the deuterated standard.

Bile Acid Synthesis Pathway

26-Hydroxycholesterol is a key intermediate in the "acidic" or "alternative" pathway of bile acid synthesis.[7] This pathway is initiated by the mitochondrial enzyme sterol 27-hydroxylase (CYP27A1), which hydroxylates cholesterol at the C26 position.[1][7] The resulting 26-hydroxycholesterol is then further metabolized in the liver to form primary bile acids, cholic acid and chenodeoxycholic acid.



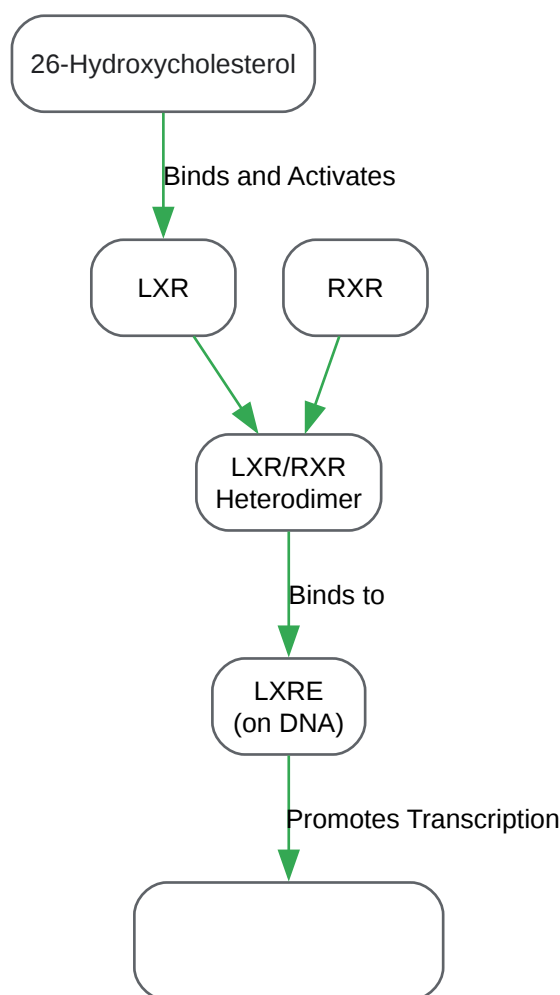
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Caption: The acidic pathway of bile acid synthesis.

Liver X Receptor (LXR) Activation

26-Hydroxycholesterol is an endogenous ligand for Liver X Receptors (LXRs), which are nuclear receptors that play a critical role in regulating cholesterol, fatty acid, and glucose homeostasis.[11][12] Upon binding of 26-hydroxycholesterol, LXR forms a heterodimer with the

Retinoid X Receptor (RXR). This complex then binds to LXR response elements (LXREs) in the promoter regions of target genes, modulating their transcription.[13][14] This leads to the expression of genes involved in reverse cholesterol transport, such as ABCA1 and ABCG1.[11]



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Caption: LXR activation by 26-Hydroxycholesterol.

Conclusion

(25RS)-26-Hydroxycholesterol-d4 is an indispensable tool for researchers studying the roles of oxysterols in health and disease. Its use as an internal standard enables the precise and accurate quantification of endogenous 26-hydroxycholesterol, providing valuable insights into the regulation of cholesterol metabolism, bile acid synthesis, and LXR-mediated signaling

pathways. The methodologies and data presented in this guide offer a comprehensive resource for the effective utilization of this important research compound.

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References

- 1. 26-Hydroxycholesterol: synthesis, metabolism, and biologic activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Bile Acid Synthesis in Man: Metabolism of 7 α -Hydroxycholesterol-14C and 26-Hydroxycholesterol-3H - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Human Metabolome Database: Showing metabocard for (25r,s)-26-Hydroxycholesterol (HMDB0243573) [hmdb.ca]
- 5. cdn isotopes.com [cdnisotopes.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. The acidic pathway of bile acid synthesis: Not just an alternative pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Synthesis of (25R)-26-hydroxycholesterol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. 25R,26-Hydroxycholesterol revisited: synthesis, metabolism, and biologic roles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. [PDF] Liver X receptor signaling pathways in cardiovascular disease. | Semantic Scholar [semanticscholar.org]
- 13. researchgate.net [researchgate.net]
- 14. Liver X receptors in lipid signalling and membrane homeostasis - PMC [pmc.ncbi.nlm.nih.gov]

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